

Ro 90-7501 stock solution preparation

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Ro 90-7501

CAS No.: 293762-45-5

Cat. No.: S541726

[Get Quote](#)

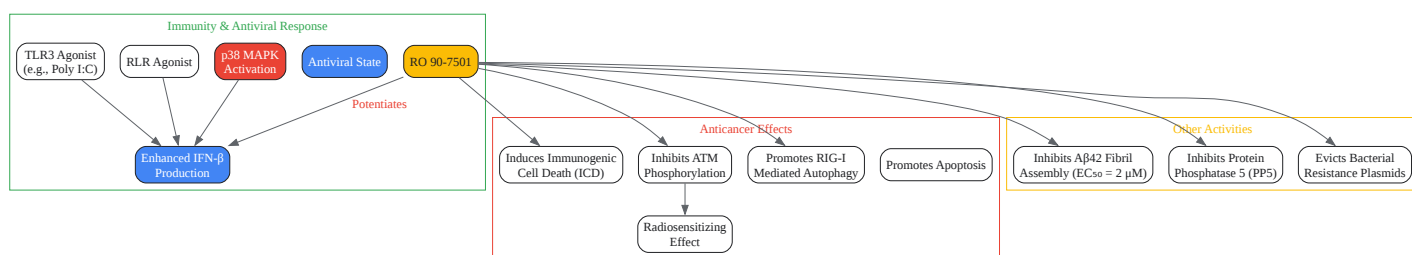
Chemical Profile of RO 90-7501

The table below summarizes the key physicochemical and handling information for **RO 90-7501** [1] [2] [3].

Property	Description
CAS Number	293762-45-5 [1] [2] [3]
Chemical Name	2-[2-(4-Aminophenyl)-3H-benzimidazol-5-yl]-3H-benzimidazol-5-amine [1] [3]
Molecular Formula	C ₂₀ H ₁₆ N ₆ [1] [2] [3]
Molecular Weight	340.38-340.39 g/mol [1] [2] [3]
Appearance	Brown to green solid powder [1] [2]
Purity	≥98% [1]
Storage	Desiccate at -20°C [1] [3]

Documented Biological Activities & Mechanisms

RO 90-7501 exhibits several distinct biological activities, making it a compound of interest across various fields. The diagram below illustrates its primary mechanisms of action and the associated signaling pathways.



[Click to download full resolution via product page](#)

Stock Solution Preparation

A stable stock solution is crucial for reproducible experimental results. The solubility data and preparation methods are summarized below [1] [2].

| **Parameter** | **Details** | | :--- | :--- | | **Recommended Solvent** | DMSO [1] [2] | | **Solubility in DMSO** | ~41.67 mg/mL (~122.42 mM) [1] [2] | | **Stock Stability** |

- **-80°C:** 6 months - 2 years [1] [2]
- **-20°C:** 1 month [1]

| | **General Tip** | Before use, warm the vial at 37°C and briefly sonicate to dissolve completely. Prepare working solutions on the same day if possible to avoid repeated freeze-thaw cycles [3]. |

Step-by-Step Protocol:

- **Calculate Mass:** Determine the mass of **RO 90-7501** needed to achieve your desired stock concentration (e.g., 10 mM, 20 mM).
- **Weigh Compound:** Accurately weigh the required amount of **RO 90-7501** powder and transfer it to a clean vial.
- **Add Solvent:** Add the appropriate volume of pure, anhydrous DMSO to achieve the final concentration. For example, to make a 10 mM solution, add 293.8 μL of DMSO per 1 mg of powder [1].
- **Mix Thoroughly:** Vortex the mixture until the powder is completely dissolved.
- **Aliquot and Store:** Aliquot the stock solution into single-use volumes to minimize freeze-thaw cycles. Label the vials clearly with the date, concentration, and your initials. Store at -80°C for long-term stability [1] [2].

In Vitro Experimental Protocols

Protocol 1: Antiviral Assay in Cell Culture [4]

This protocol is for screening compounds that enhance the TLR3/RLR-mediated antiviral response.

- **1. Cell Line:** HEK293 cells stably expressing TLR3 and a firefly luciferase reporter gene under the control of the human IFN- β promoter (293TLR3/IFN β Luc).
- **2. Treatment:**
 - Seed cells in an appropriate plate and culture overnight.
 - **Pre-treatment:** Treat cells with **RO 90-7501** at a concentration ranging from **0.8 to 12.5 μM** [4].
 - **Stimulation:** Add the TLR3 ligand **poly I:C (2 $\mu\text{g}/\text{mL}$)** to the culture medium to activate the pathway.
 - **Incubation:** Incubate the cells for **16 hours**.
- **3. Readout:** Measure firefly luciferase activity as a indicator of IFN- β promoter activation. **RO 90-7501** alone should not activate the promoter but will significantly enhance the activation induced by poly I:C [4].

Protocol 2: Antiplasmid Potentiation Assay [5]

This assay is used to test the ability of **RO 90-7501** to evict resistance plasmids from bacteria, thereby restoring antibiotic sensitivity.

- **1. Bacterial Strain:** *E. coli* K12 *tolC* mutant carrying a synthetic fluorescent reporter plasmid (pScreening) with an IncFIA replicon.
- **2. Treatment and Growth:**
 - Inoculate the screening strain into a 384-well plate at a low density.
 - Add **RO 90-7501** to the test wells.
 - Incubate at **37°C** for approximately **12 bacterial generations** to allow for plasmid loss.
- **3. Readout:**
 - **Plasmid Loss:** Measure fluorescence (Relative Fluorescence Units, RFU) to monitor plasmid levels.
 - **Bacterial Growth:** Measure absorbance at 600 nm (A600) to monitor growth and rule out general antibacterial effects.
 - A successful hit will show a reduction in RFU greater than twice any reduction in A600 [5].

Protocol 3: In Vivo Administration in Mouse Models [6] [2]

The following table outlines a protocol used to study the radiosensitizing effects of **RO 90-7501** in a mouse xenograft model.

Parameter	Specification
Animal Model	Female BALB/c nude mice (8 weeks old) with HeLa cell xenografts [6] [2]
Dosage	5 µg/g of mouse body weight [6] [2]
Route	Intraperitoneal (IP) injection [6] [2]
Frequency	Daily [6] [2]
Duration	21 days [6] [2]
Formulation	2.08 mg/mL suspension in 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline [1]
Key Finding	Significant reduction in tumor volume and delayed tumor progression, especially in combination with irradiation [6] [2].

Preparation of In Vivo Formulation (Suspension) [1]:

- Sequentially add **100 µL** of a 20.8 mg/mL DMSO stock solution to **400 µL** of PEG300 and mix evenly.
- Add **50 µL** of Tween-80 and mix evenly.
- Finally, add **450 µL** of normal saline (0.9% sodium chloride in ddH₂O) to adjust the volume to 1 mL. This yields a **2.08 mg/mL** suspension ready for administration.

Important Safety and Handling Notes

- **For Research Use Only:** This compound is not for human or veterinary use [1].
- **Handling:** Use personal protective equipment. Handle the powder in a well-ventilated area, such as a fume hood.
- **Solubility Caution:** DMSO is hygroscopic. Using newly opened, anhydrous DMSO is critical for achieving reported solubility. Solubility in aqueous buffers is very low, and solutions may precipitate upon dilution; it is recommended to prepare fresh working dilutions [2] [3].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. - RO | RLR agonist | promoter of IFN-β | CAS#... | InvivoChem 90 7501 [invivochem.com]
2. Ro 90-7501 | Amyloid β42 Inhibitor [medchemexpress.com]
3. - Ro | CAS:293762-45-5 | High Purity | Manufacturer BioCrick 90 7501 [biocrick.com]
4. RO 90-7501 Enhances TLR3 and RLR Agonist Induced ... [journals.plos.org]
5. Discovery of small-molecule inhibitors of multidrug ... [pmc.ncbi.nlm.nih.gov]
6. RO 90-7501 enhances TLR3 and RLR agonist induced ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Ro 90-7501 stock solution preparation]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b541726#ro-90-7501-stock-solution-preparation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com